

# Fusarubin: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: *Fusarubin*

Cat. No.: *B154863*

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An In-depth Guide to the Chemical Properties, Biological Activity, and Experimental Analysis of a Fungal Metabolite

## Abstract

**Fusarubin** is a naphthoquinone-derived mycotoxin produced by various species of the *Fusarium* fungus, most notably *Fusarium solani*.<sup>[1][2]</sup> This technical document provides a comprehensive overview of **Fusarubin**, including its chemical identity, and serves as a resource for researchers and professionals in drug development and mycology.

## Chemical and Physical Properties

**Fusarubin** is a polyketide pigment with a distinct chemical structure.<sup>[3]</sup> Its fundamental properties are summarized in the table below, providing a foundational reference for experimental design and analysis.

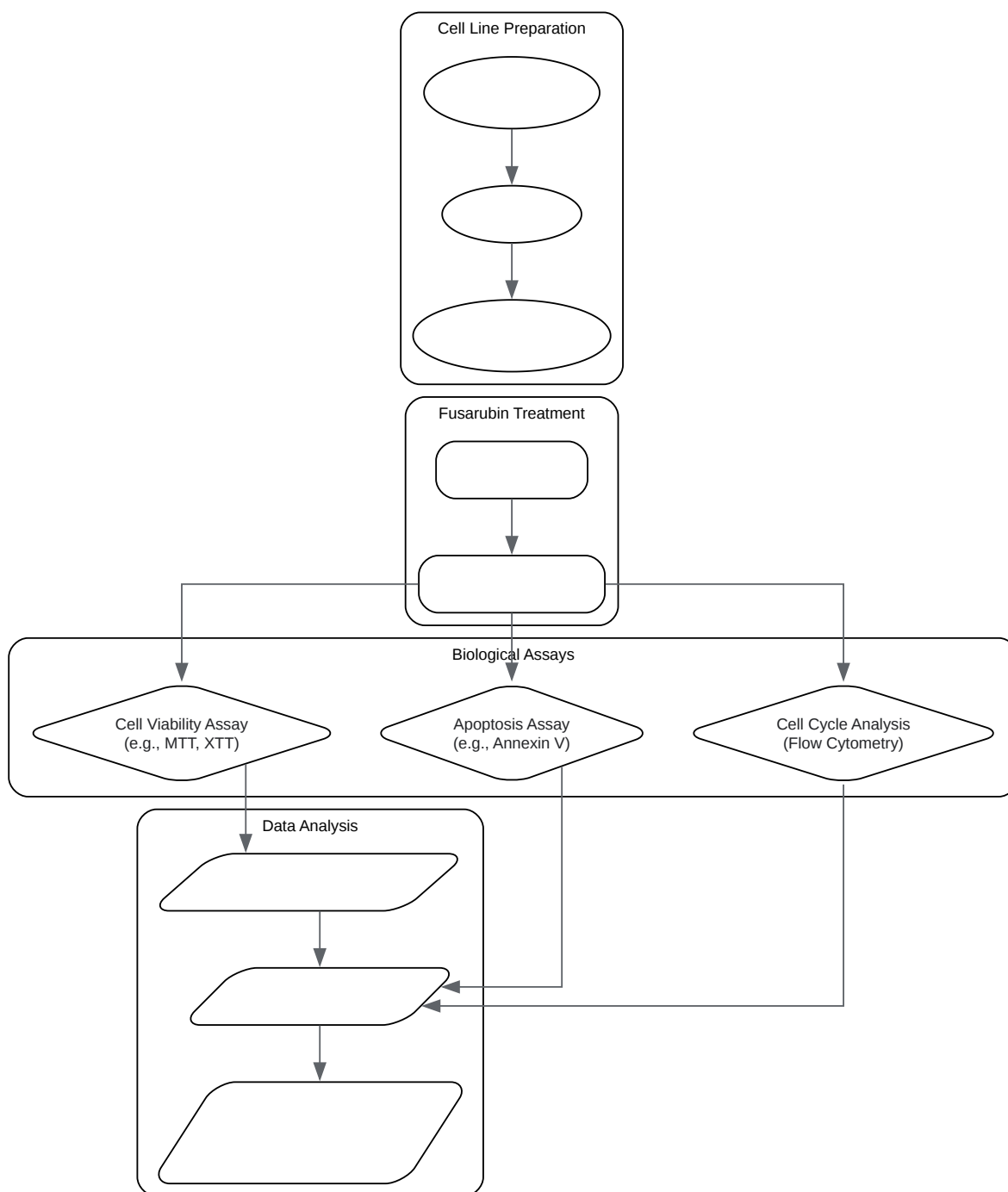
Property	Value	Source
CAS Registry Number	1702-77-8	[1][4][5]
Molecular Formula	C15H14O7	[1][4][6]
Molecular Weight	306.27 g/mol	[4][5][7]
IUPAC Name	3,5,10-trihydroxy-7-methoxy-3-methyl-1,4-dihydrobenzo[g]isochromene-6,9-dione	[1][7]
Synonyms	Oxyjavanicin, 3-acetyl-5,8-dihydroxy-2-(hydroxymethyl)-6-methoxy-1,4-naphthoquinone	[4][7]
Appearance	Red prisms (from benzene)	[4]
Solubility	Soluble in glacial acetic acid, tetrahydrofuran, acetone, dioxane, and pyridine. Slightly soluble in cold chloroform, cold alcohol, and ether. Practically insoluble in carbon disulfide, cyclohexane, and cold benzene.	[4]

## Biological Activity and Potential Applications

**Fusarubin** and its derivatives have garnered interest in the scientific community for their diverse biological activities. This section will explore the key signaling pathways and cellular processes modulated by this compound.

### Anticancer Properties

Further research is required to fully elucidate the anticancer potential of **Fusarubin**. The following diagram illustrates a hypothetical workflow for investigating its effects on cancer cell lines.



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**Fig. 1:** Experimental workflow for assessing the anticancer activity of **Fusarubin**.

## Experimental Protocols

This section provides a generalized methodology for the extraction and purification of **Fusarubin** from fungal cultures, based on established principles.

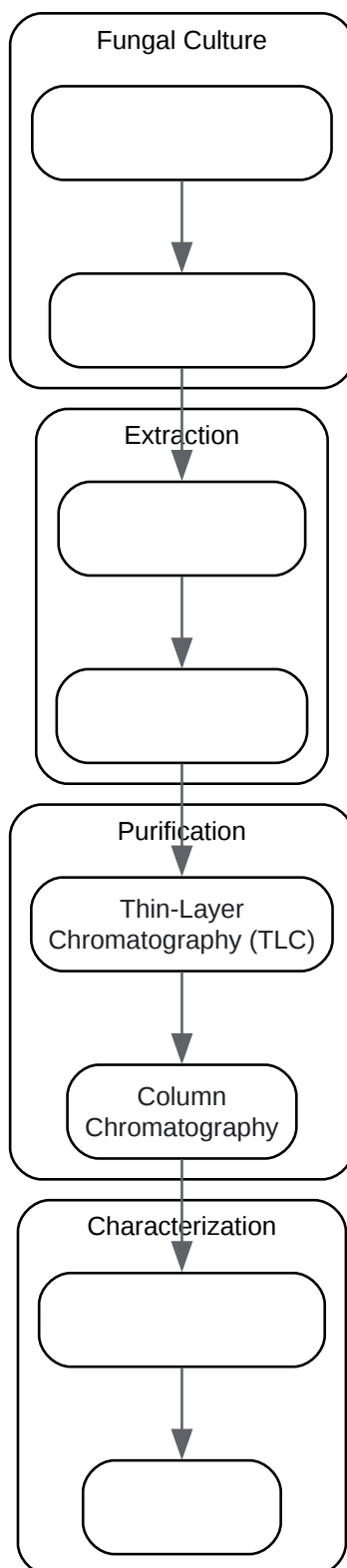
### Fungal Culture and Pigment Production

- **Medium Preparation:** Prepare a suitable liquid or solid culture medium. A common approach involves a non-defined medium containing a carbon source (e.g., 2% glucose) and a nitrogen source (e.g., peptone and beef extract).[8]
- **Inoculation and Incubation:** Inoculate the sterilized medium with a pure culture of a **Fusarubin**-producing fungal strain, such as *Fusarium solani*. Incubate the culture under appropriate conditions of temperature (e.g.,  $28 \pm 2^\circ\text{C}$ ) and light for a period sufficient for pigment production (typically 7-10 days).[8]
- **Extraction:** Following incubation, harvest the fungal biomass and/or the culture filtrate. The pigment can be extracted using organic solvents in which **Fusarubin** is soluble, such as chloroform, dichloromethane, or ethyl acetate.[8] Homogenization techniques can be employed to enhance extraction efficiency.[8]

### Purification and Characterization

- **Chromatography:** The crude extract can be subjected to chromatographic techniques for purification. Thin-Layer Chromatography (TLC) can be used for initial separation and analysis, with typical solvent systems like dichloromethane:methanol (9.5:0.5).[8] Column chromatography is suitable for larger-scale purification.
- **Spectroscopic Analysis:** The purified **Fusarubin** can be characterized using various spectroscopic methods:
  - **UV-Vis Spectroscopy:** The absorption maxima in ether are around 535 nm and 499 nm.[4] In other analyses, characteristic peaks for the naphthoquinone chromophore have been observed at approximately 294.5 nm, 316 nm, and 524 nm.[8]
  - **Infrared (IR) Spectroscopy:** To identify functional groups.
  - **Nuclear Magnetic Resonance (NMR) Spectroscopy:** For detailed structural elucidation.

- Mass Spectrometry (MS): To confirm the molecular weight.



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## References

- 1. Fusarubin - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Biosynthesis of Fusarubins Accounts for Pigmentation of Fusarium fujikuroi Perithecia - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Fusarubin [drugfuture.com]
- 5. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 6. GSRS [precision.fda.gov]
- 7. Fusarubin | C<sub>15</sub>H<sub>14</sub>O<sub>7</sub> | CID 73421 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Production of a Polyketide Pigment by Fusarium chlamydosporum - Journal of Pure and Applied Microbiology [microbiologyjournal.org]
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